

Application Note: 4-Morpholinepropanoic acid, methyl ester as a Reference Standard

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Compound of Interest

Compound Name: *4-Morpholinepropanoic acid, methyl ester*

CAS No.: *33611-43-7*

Cat. No.: *B1581121*

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Abstract

This application note establishes a comprehensive framework for utilizing **4-Morpholinepropanoic acid, methyl ester** (CAS 3082-96-0) as a reference standard in pharmaceutical development. Commonly known as Methyl 3-morpholinopropionate, this compound serves as a critical process impurity marker and a versatile intermediate in the synthesis of morpholine-containing bioactive molecules. This guide details its physicochemical profile, validated synthesis for standard generation, and robust analytical protocols (HPLC/NMR) to ensure "E-E-A-T" (Experience, Expertise, Authoritativeness, and Trustworthiness) compliance in regulatory submissions.

Introduction & Scientific Context

In modern medicinal chemistry, the morpholine moiety is a privileged structure, often introduced to enhance the water solubility and pharmacokinetic profile of drug candidates (the "Methyl Effect" and solubilizing influence). **4-Morpholinepropanoic acid, methyl ester** is the Michael adduct formed between morpholine and methyl acrylate.

Its presence must be strictly monitored in drug substances because:

- **Impurity Profiling:** It is a potential carryover impurity in syntheses involving morpholine and acrylate derivatives.
- **Synthetic Utility:** It acts as a precursor for 4-morpholinepropanoic acid (via hydrolysis) or amide derivatives (via aminolysis), common motifs in kinase inhibitors and CNS-active agents.

Chemical Identity

Property	Detail
IUPAC Name	Methyl 3-(morpholin-4-yl)propanoate
Common Name	Methyl 3-morpholinopropionate
CAS Number	3082-96-0
Molecular Formula	C ₈ H ₁₅ NO ₃
Molecular Weight	173.21 g/mol
SMILES	<chem>COC(=O)CCN1CCOCC1</chem>

Physicochemical Profile

Understanding the physical behavior of this standard is prerequisite for accurate analytical method development.

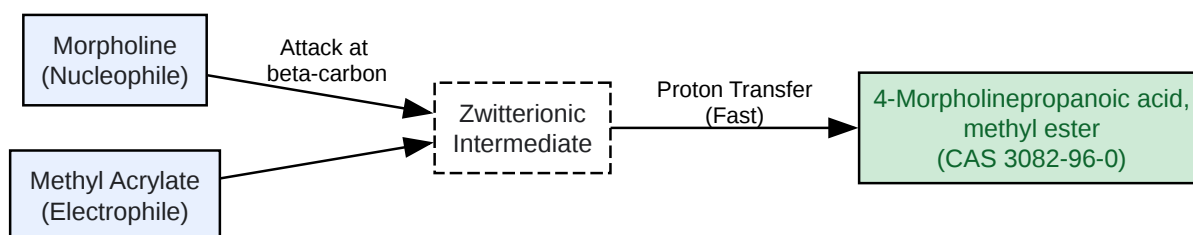
Parameter	Value/Description	Relevance to Protocol
Appearance	Colorless to pale yellow liquid	Visual inspection of stock solutions.
Boiling Point	~95–100 °C at 4 mmHg (Lit.)	Purification via vacuum distillation is effective.
Solubility	Miscible with MeOH, DCM, EtOAc; Soluble in Water (pH dependent)	Compatible with Reverse Phase (RP) HPLC.
pKa (Calc.)	~7.5 – 8.0 (Tertiary Amine)	Retention time in HPLC is highly pH-dependent.
LogP	~0.3 (Estimated)	Elutes early in RP-HPLC; requires low organic start.

Protocol A: Preparation of Reference Standard (Synthesis)

Objective: To generate a high-purity (>99%) reference standard for analytical calibration.

Principle: The synthesis utilizes a solvent-free or methanolic Michael addition. This "Green Chemistry" approach ensures high atom economy and minimal by-products, ideal for generating a clean standard.

Reaction Scheme Visualization



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Figure 1: Mechanism of the Michael Addition generating the target reference standard.

Step-by-Step Procedure

- Setup: Charge a 3-neck round-bottom flask with Morpholine (1.0 equiv). Cool to 0°C using an ice bath.
- Addition: Dropwise add Methyl Acrylate (1.05 equiv) over 30 minutes. Note: The reaction is exothermic. Control temperature <10°C to prevent polymerization.
- Reaction: Allow the mixture to warm to Room Temperature (25°C) and stir for 2–4 hours.
 - Checkpoint: Monitor by TLC (MeOH:DCM 1:9) or GC-MS. Disappearance of morpholine indicates completion.
- Workup:
 - Evaporate excess methyl acrylate under reduced pressure (Rotavap, 40°C).
 - Purification (Critical): Distill the residue under high vacuum (approx. 4 mmHg). Collect the fraction boiling at ~95–100°C.
- Validation: Verify structure via NMR (Protocol B) and purity via GC/HPLC.

Protocol B: Analytical Characterization & Validation

Objective: To validate the identity and purity of the standard using orthogonal methods.

Nuclear Magnetic Resonance (¹H NMR)

Solvent: CDCl₃ Interpretation Guide:

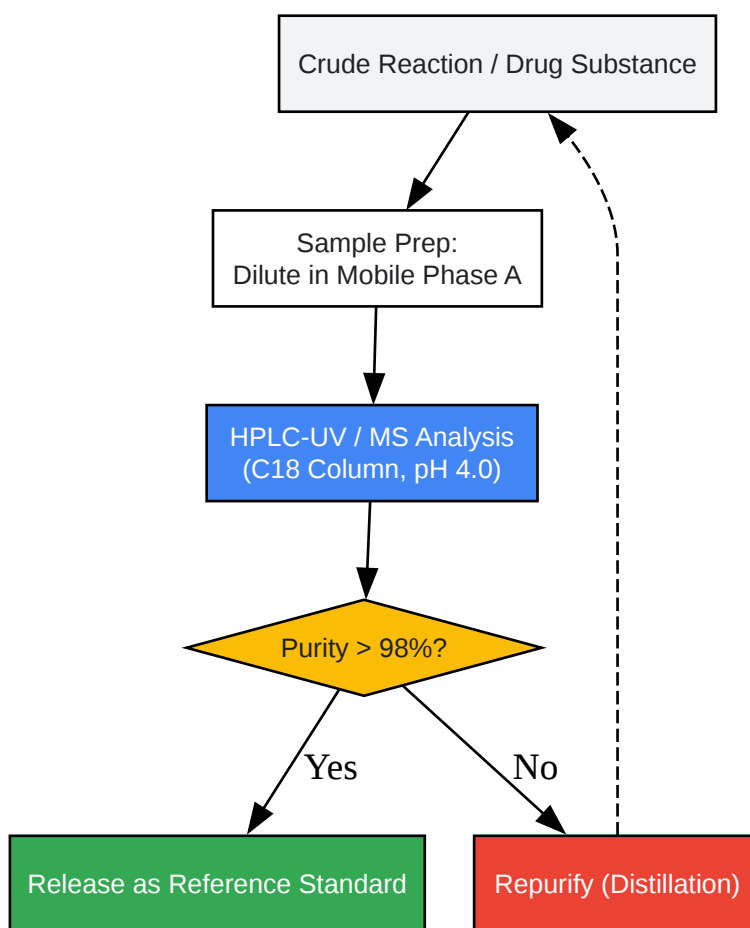
- δ 3.68 ppm (s, 3H): Methyl ester protons (–COOCH₃). Distinctive singlet.
- δ 3.60–3.70 ppm (m, 4H): Morpholine ether protons (–CH₂OCH₂–).
- δ 2.65 ppm (t, 2H): Methylene group alpha to amine (–N–CH₂–CH₂–CO).
- δ 2.50 ppm (t, 2H): Methylene group alpha to carbonyl (–CH₂–CH₂–CO).
- δ 2.40–2.48 ppm (m, 4H): Morpholine amine protons (–CH₂NCH₂–).

HPLC Method for Purity & Impurity Profiling

This method separates the ester from the free acid (hydrolysis product) and starting materials.

Parameter	Condition
Column	C18 (e.g., Agilent Zorbax Eclipse Plus), 4.6 x 150 mm, 3.5 μ m
Mobile Phase A	10 mM Ammonium Formate, pH 4.0 (Buffers amine tailing)
Mobile Phase B	Acetonitrile
Flow Rate	1.0 mL/min
Detection	UV @ 210 nm (Low wavelength required due to lack of conjugation)
Gradient	0-2 min: 5% B (Isocratic hold) 2-10 min: 5% -> 60% B 10-12 min: 60% B

Analytical Workflow Diagram



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Figure 2: Decision tree for the qualification of the reference standard.

Handling, Stability, and Safety

- Storage: Store at 2–8°C under an inert atmosphere (Argon/Nitrogen). Esters are susceptible to hydrolysis; moisture exclusion is paramount.
- Stability: Re-test every 12 months. If the NMR shows a triplet appearing near δ 12.0 ppm (COOH) or loss of the methyl singlet, hydrolysis has occurred.
- Safety:
 - GHS Classification: Skin Irrit. 2, Eye Irrit. 2.

- Precaution: Avoid inhalation. Morpholine derivatives can possess pharmacological activity; handle with standard PPE (Gloves, Goggles, Fume Hood).

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 101373, **4-Morpholinepropanoic acid, methyl ester**. Retrieved from [[Link](#)]
- NIST Mass Spectrometry Data Center. **4-Morpholinepropanoic acid, methyl ester** - Mass Spectrum.[1] Retrieved from [[Link](#)]

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Sources

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